

Application Notes: Cdk12-IN-E9 Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: Cdk12-IN-E9

Cat. No.: B8103333

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For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed protocols for the solubilization and preparation of stock solutions for **Cdk12-IN-E9**, a potent and selective covalent inhibitor of Cyclin-Dependent Kinase 12 (CDK12).^{[1][2][3]} Accurate preparation and storage are critical for ensuring the compound's stability and efficacy in experimental settings.

Chemical Properties

Cdk12-IN-E9 is a valuable chemical probe for studying the biological functions of CDK12 and for potential therapeutic development.^[4] It functions as a covalent inhibitor of CDK12 and a non-covalent inhibitor of CDK9, while notably avoiding efflux by ABC transporters, which can be a mechanism of drug resistance.^{[1][2][4][5]}

Property	Value	Reference
Molecular Formula	C ₂₄ H ₃₀ N ₆ O ₂	^{[2][6]}
Molecular Weight	434.53 g/mol	^[2]
CAS Number	2020052-55-3	^{[2][6][7]}
Appearance	Solid powder	^[6]
Purity	>98%	^[6]

Solubility Data

Cdk12-IN-E9 exhibits high solubility in Dimethyl Sulfoxide (DMSO). For in vivo applications, specific solvent mixtures are required to ensure biocompatibility and solubility.

Solvent / System	Solubility	Notes
DMSO (In Vitro)	125 mg/mL (287.67 mM)	Ultrasonic treatment may be needed to achieve full dissolution. Use of new, hygroscopic DMSO is recommended.[1][2][8]
10% DMSO + 90% Corn Oil (In Vivo)	≥ 20.83 mg/mL (47.94 mM)	Prepare a concentrated DMSO stock first, then dilute with corn oil.[1][2][8]
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline (In Vivo)	≥ 2.08 mg/mL (4.79 mM)	Solvents should be added sequentially as described in the protocol below.[2]

Experimental Protocols

Protocol 1: Preparation of In Vitro Stock Solutions in DMSO

This protocol describes the preparation of a concentrated stock solution for use in cell culture and other in vitro assays.

Materials:

- **Cdk12-IN-E9** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer and sonicator

Procedure:

- **Calculate Required Mass:** Determine the mass of **Cdk12-IN-E9** needed to achieve the desired stock concentration. The formula is: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$.
- **Weigh Compound:** Carefully weigh the calculated amount of **Cdk12-IN-E9** powder in a sterile tube.
- **Add Solvent:** Add the calculated volume of sterile DMSO to the powder.
- **Dissolve:** Vortex the solution vigorously. If particulates remain, use an ultrasonic bath for 5-10 minutes to facilitate complete dissolution.^[2] Ensure the final solution is clear.
- **Aliquot and Store:** Dispense the stock solution into smaller, single-use aliquots to prevent degradation from repeated freeze-thaw cycles.^[1]

Stock Solution Storage:

- -80°C: Stable for up to 6 months.^{[1][2][7]}
- -20°C: Stable for up to 1 month.^{[1][2][7]}

Example Calculations for DMSO Stock Solutions:

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.435 mg	2.173 mg	4.345 mg
5 mM	2.173 mg	10.863 mg	21.727 mg
10 mM	4.345 mg	21.727 mg	43.453 mg

Protocol 2: Preparation of In Vivo Formulations

For animal studies, **Cdk12-IN-E9** must be formulated in a biocompatible vehicle. It is recommended to prepare these solutions fresh on the day of use.^[1]

Method A: Corn Oil Formulation

- Prepare a concentrated stock solution of **Cdk12-IN-E9** in DMSO (e.g., 208.3 mg/mL).
- In a sterile tube, add 900 µL of corn oil.
- Add 100 µL of the concentrated DMSO stock solution to the corn oil.
- Mix thoroughly until a clear, uniform solution is achieved. This yields a final solution with 10% DMSO.[\[1\]](#)[\[2\]](#)

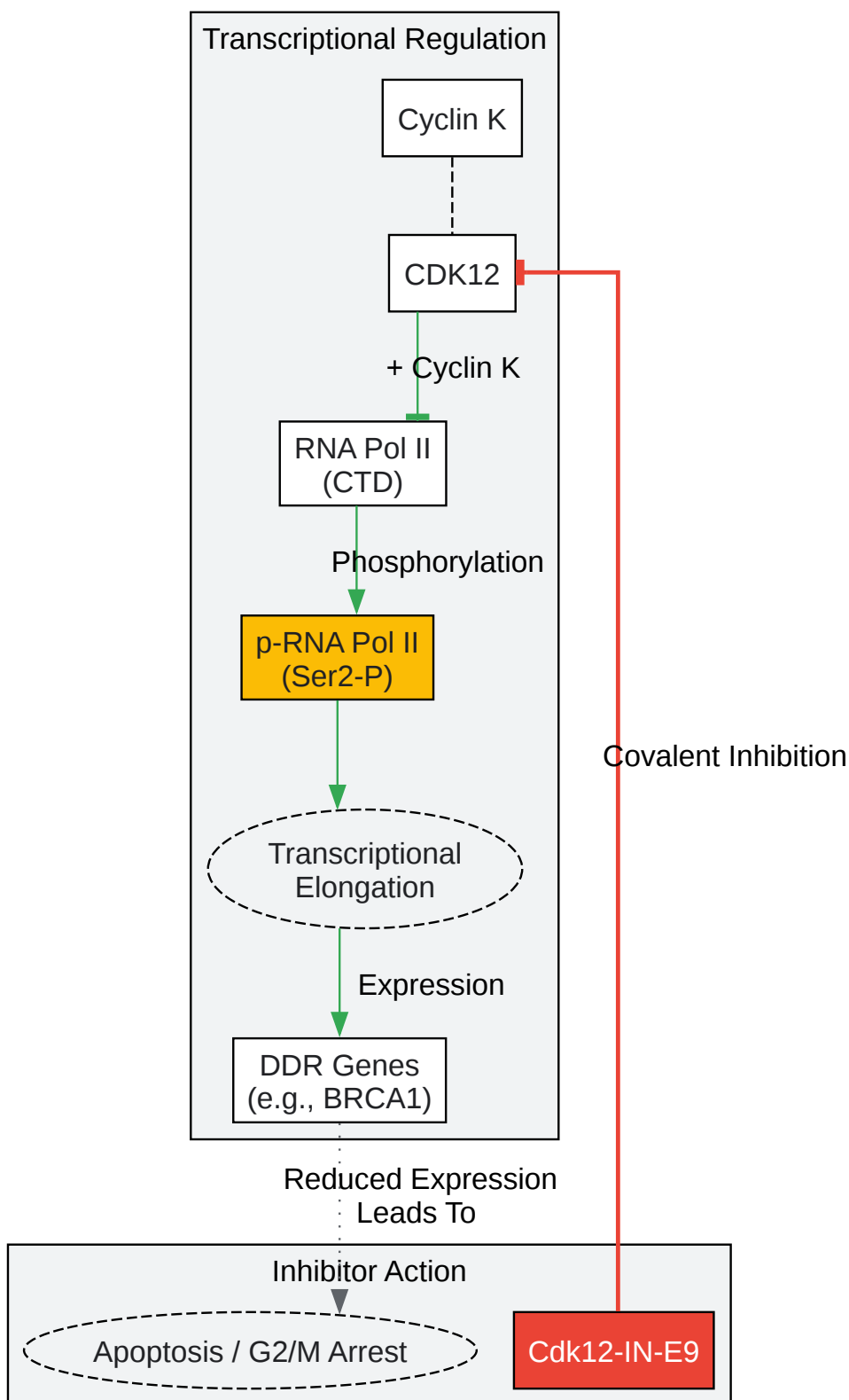
Method B: Saline/PEG300/Tween-80 Formulation

- Prepare a concentrated stock solution of **Cdk12-IN-E9** in DMSO.
- Sequentially add the solvents to the DMSO stock, mixing after each addition:
 - Start with the DMSO stock.
 - Add 40% PEG300.
 - Add 5% Tween-80.
 - Add 45% saline to reach the final volume.[\[2\]](#)
- Ensure the final solution is clear before administration.

Visualized Pathways and Workflows

Mechanism of Action of **Cdk12-IN-E9**

CDK12 forms a complex with Cyclin K to phosphorylate the C-terminal domain (CTD) of RNA Polymerase II (RNAPII).[\[4\]](#)[\[5\]](#) This action is crucial for transcriptional elongation, particularly for genes involved in the DNA Damage Response (DDR) pathway, such as BRCA1. **Cdk12-IN-E9** covalently binds to CDK12, inhibiting its kinase activity. This leads to reduced RNAPII phosphorylation, suppression of DDR gene expression, and can ultimately result in cell cycle arrest or apoptosis in cancer cells.[\[4\]](#)[\[5\]](#)[\[9\]](#)

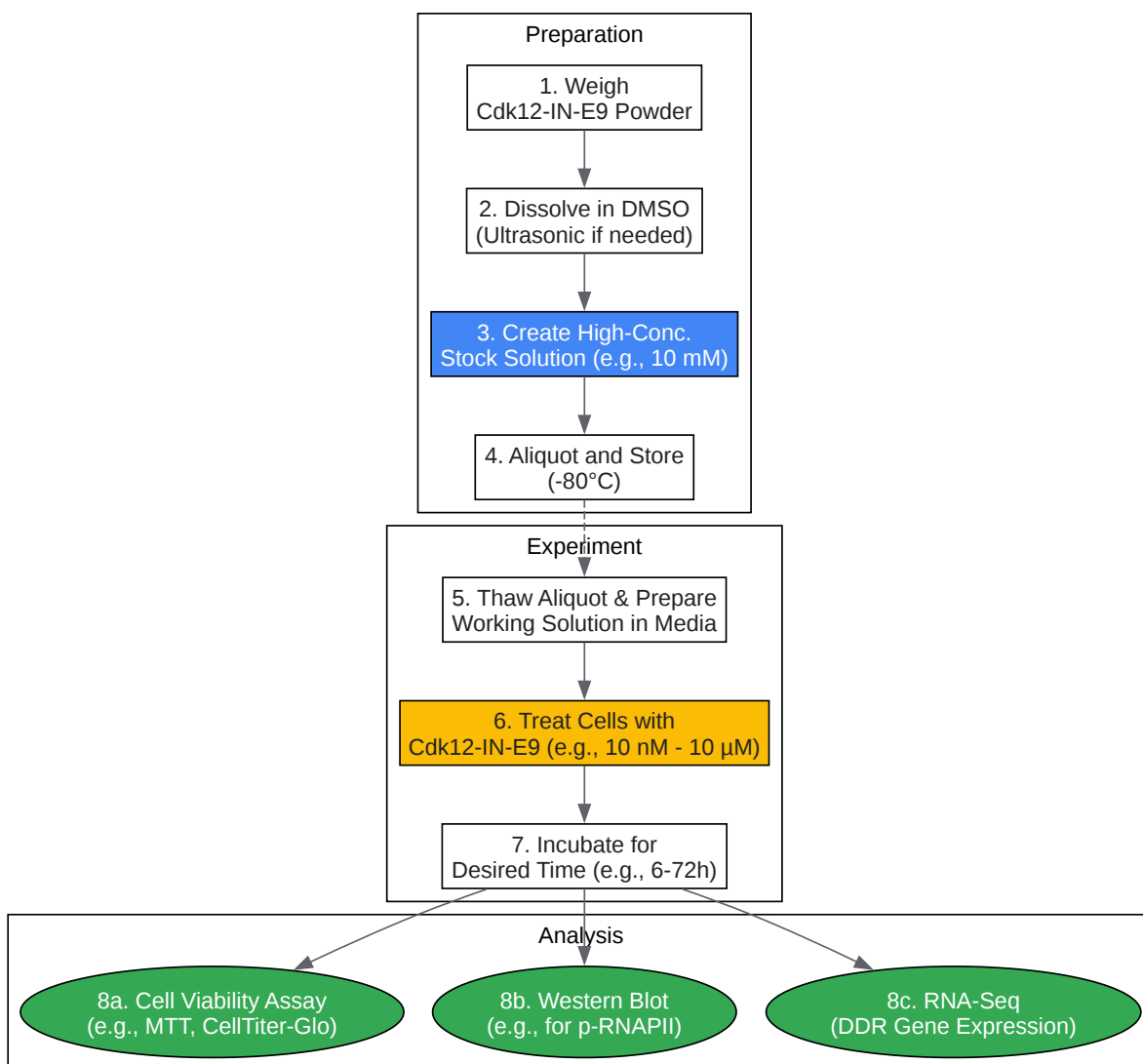


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Caption: **Cdk12-IN-E9** inhibits CDK12, blocking RNAPII phosphorylation and DDR gene expression.

Experimental Workflow: From Compound to Assay

This diagram outlines a typical workflow for using **Cdk12-IN-E9** in a cell-based experiment, such as evaluating its effect on cell proliferation or target engagement.



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